Strategic Overview: Dissecting the N-(2-cyanoethyl)-N-phenylchloroacetamide Structure

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Compound of Interest

Compound Name:	*2-chloro-N-(2-cyanoethyl)-N-phenylacetamide*
CAS No.:	*16231-77-9*
Cat. No.:	*B3379505*

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This guide provides a comprehensive technical analysis of N-(2-cyanoethyl)-N-phenylchloroacetamide, a molecule incorporating three key functional moieties: a phenyl ring, a cyanoethyl group, and a chloroacetamide function. The strategic combination of these groups makes it a compound of interest for synthetic chemists. The chloroacetamide group, in particular, is a well-established reactive handle for introducing new functionalities and is a common feature in various biologically active molecules[1]. The N-cyanoethyl-N-phenyl portion is a common structural element in disperse dyes, highlighting its potential in materials science[2][3][4]. This document serves as a foundational resource for researchers, detailing the synthetic pathway, mechanistic underpinnings, and comprehensive characterization of this versatile chemical entity.

Synthetic Strategy and Mechanistic Pathways

The synthesis of N-(2-cyanoethyl)-N-phenylchloroacetamide is most logically approached via a two-step sequence starting from aniline. This involves an initial cyanoethylation followed by N-acylation.

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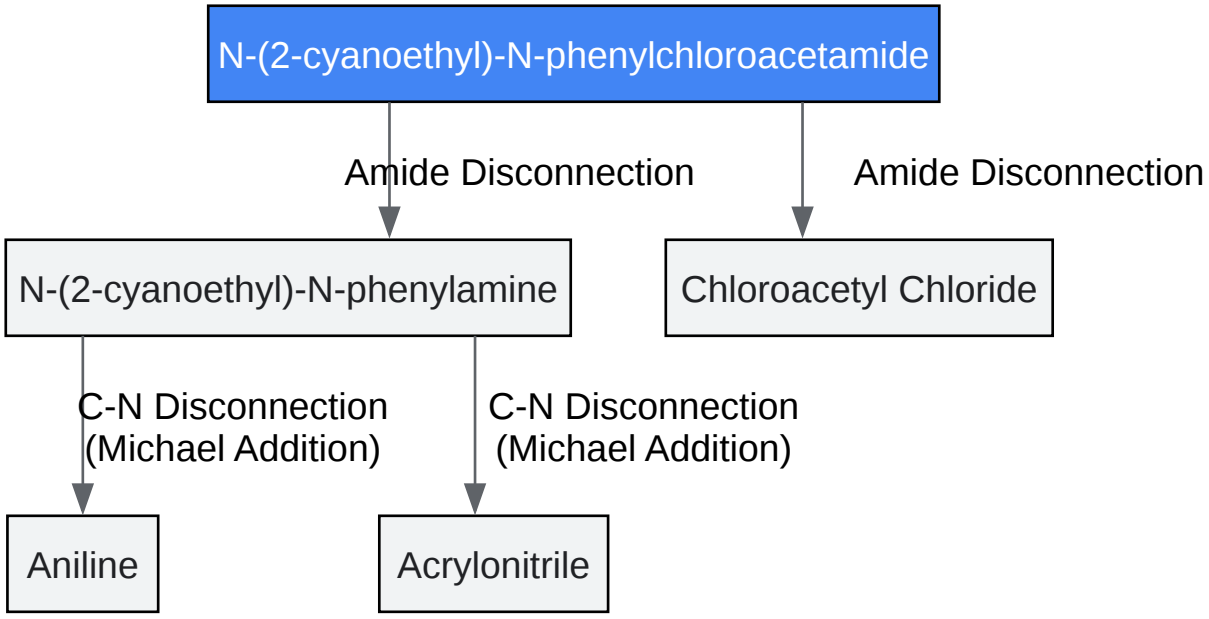
Retrosynthetic Analysis

A retrosynthetic breakdown of the target molecule reveals a straightforward pathway. The amide bond of the chloroacetamide can be disconnected to reveal the precursor amine, N-(2-cyanoethyl)-N-phenylamine, and chloroacetyl chloride. The N-(2-cyanoethyl)-N-phenylamine, in turn, can be traced back to aniline and acrylonitrile through a C-N bond disconnection.



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Caption: Retrosynthetic analysis of the target molecule.

Forward Synthesis Workflow

The forward synthesis follows the path identified in the retrosynthetic analysis. The initial step is the cyanoethylation of aniline, which proceeds via a Michael addition. This is followed by the N-acylation of the resulting secondary amine with chloroacetyl chloride.

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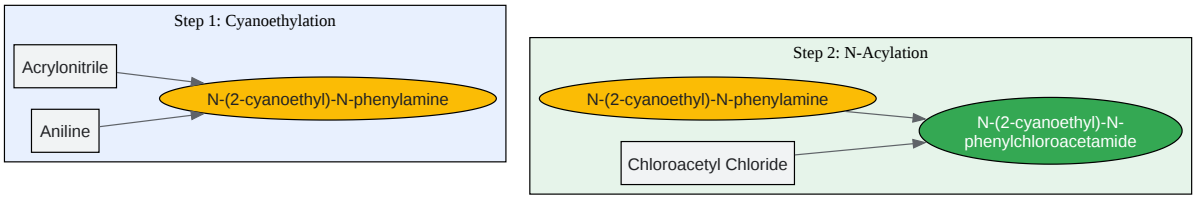

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Caption: Two-step forward synthesis workflow.

Mechanistic Considerations

- 2.3.1 Cyanoethylation of Aniline: This reaction is a classic example of a Michael (or conjugate) addition. The nitrogen atom of aniline acts as a nucleophile, attacking the electron-deficient β-carbon of acrylonitrile. The reaction is often catalyzed by a weak acid, such as acetic acid, to facilitate the proton transfer steps. While mono-cyanoethylation is possible, the formation of the bis-cyanoethylated product can occur, particularly with prolonged reaction times or higher temperatures[2][5]. Careful control of stoichiometry and reaction conditions is therefore crucial to maximize the yield of the desired mono-adduct.

- 2.3.2 N-Acylation with Chloroacetyl Chloride: This is a nucleophilic acyl substitution reaction. The lone pair of electrons on the nitrogen of N-(2-cyanoethyl)-N-phenylamine attacks the electrophilic carbonyl carbon of chloroacetyl chloride. This forms a tetrahedral intermediate, which then collapses, expelling the chloride ion as a leaving group and forming the stable amide bond. This reaction is typically performed in the presence of a base to neutralize the HCl byproduct, driving the reaction to completion[1][6].

Experimental Protocols

The following protocols are based on established procedures for similar chemical transformations and are presented as a robust starting point for laboratory synthesis.

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Protocol 1: Synthesis of N-(2-cyanoethyl)-N-phenylamine

This procedure is adapted from methodologies for the cyanoethylation of aromatic amines[5].

- Reagent Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine aniline (1.0 eq.), acrylonitrile (1.1 eq.), and glacial acetic acid (0.2 eq.).
- Reaction: Heat the mixture to reflux (approximately 80-90 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, neutralize the mixture with a saturated aqueous solution of sodium bicarbonate.
- Extraction: Extract the aqueous layer with dichloromethane or ethyl acetate (3 x 50 mL).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield N-(2-cyanoethyl)-N-phenylamine.

Protocol 2: Synthesis of N-(2-cyanoethyl)-N-phenylchloroacetamide

This protocol is based on standard N-acylation procedures using chloroacetyl chloride[1][7].

- Reagent Setup: Dissolve N-(2-cyanoethyl)-N-phenylamine (1.0 eq.) and a non-nucleophilic base such as triethylamine or DBU (1.2 eq.) in a suitable aprotic solvent (e.g., tetrahydrofuran or dichloromethane) in a flask under an inert atmosphere (e.g., nitrogen)[6].
- Addition of Acylating Agent: Cool the mixture to 0 °C in an ice bath. Add chloroacetyl chloride (1.1 eq.) dropwise via a syringe, ensuring the temperature remains below 10 °C.
- Reaction: Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC.
- Work-up: Quench the reaction by the slow addition of water. Separate the organic layer, and wash successively with dilute HCl, saturated sodium bicarbonate solution, and brine.

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- Purification: Dry the organic phase over anhydrous sodium sulfate, filter, and remove the solvent in vacuo. The resulting crude product can be purified by recrystallization or column chromatography to yield the final product.

Structural Elucidation and Physicochemical Profile

The structural confirmation of N-(2-cyanoethyl)-N-phenylchloroacetamide relies on a combination of spectroscopic techniques. The following data are predicted based on the analysis of similar structures[7][8].

Spectroscopic Data

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Technique	Expected Observations
^{1}H NMR	- Aromatic protons (phenyl group): Multiplets in the range of δ 7.2-7.5 ppm. - Methylene protons adjacent to the carbonyl (CH_2Cl): A singlet around δ 4.1-4.3 ppm. - Methylene protons adjacent to the nitrogen (N-CH_2): A triplet around δ 3.8-4.0 ppm. - Methylene protons adjacent to the cyano group (CH_2CN): A triplet around δ 2.7-2.9 ppm.
^{13}C NMR	- Carbonyl carbon (C=O): A signal in the range of δ 165-170 ppm. - Cyano carbon (C≡N): A signal around δ 117-120 ppm. - Aromatic carbons: Signals in the range of δ 120-145 ppm. - Methylene carbon adjacent to chlorine (CH_2Cl): A signal around δ 40-45 ppm. - Methylene carbon adjacent to nitrogen (N-CH_2): A signal around δ 45-50 ppm. - Methylene carbon adjacent to the cyano group (CH_2CN): A signal around δ 15-20 ppm.
FTIR (cm^{-1})	- C≡N stretch: A sharp, medium-intensity band around 2240-2260 cm^{-1}. - C=O (amide) stretch: A strong, sharp band around 1670-1690 cm^{-1}. - C-N stretch: A band in the region of 1200-1350 cm^{-1}. - C-Cl stretch: A band in the region of 600-800 cm^{-1}. - Aromatic C-H stretch: Bands above 3000 cm^{-1}.
Mass Spec.	- Expected molecular ion peaks corresponding to [M]+ and [M+2]+ due to the chlorine isotopes (^{35}Cl and ^{37}Cl).

Physicochemical Properties

The following properties are calculated or estimated based on the molecular structure.

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Property	Value	Source
Molecular Formula	$C_{11}H_{11}ClN_2O$	-
Molecular Weight	222.67 g/mol	-
Topological Polar Surface Area (TPSA)	44.1 Å²	Computed
Predicted LogP	~2.0-2.5	Computed

Potential Applications and Future Directions

N-(2-cyanoethyl)-N-phenylchloroacetamide is a promising intermediate for various synthetic applications.

- Pharmaceutical Scaffolding: The chloroacetamide moiety is a known pharmacophore and a reactive intermediate for synthesizing more complex molecules with potential biological activity[7]. The α-chloro group is susceptible to nucleophilic substitution, allowing for the introduction of diverse functionalities.
- Dye Synthesis: N-substituted cyanoethylanilines are key precursors in the manufacturing of disperse dyes for synthetic fibers[3][4]. The title compound could serve as a novel intermediate in this field.
- Materials Science: The presence of the nitrile group offers a site for further chemical transformations, such as hydrolysis to a carboxylic acid or reduction to an amine, expanding its utility as a building block in polymer and materials chemistry.

Safety and Handling

- Chloroacetyl chloride: Highly corrosive, a lachrymator, and reacts violently with water. It should be handled with extreme care in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat[9].
- Acrylonitrile: Toxic and flammable. All manipulations should be carried out in a fume hood.

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- N-(2-cyanoethyl)-N-phenylchloroacetamide: As a chloroacetamide derivative, it should be handled with care. Avoid inhalation, ingestion, and skin contact.

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